

Technical Support Center: (1R)-IDH889 Stock Solutions

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Compound of Interest

Compound Name: (1R)-IDH889

Cat. No.: B608057

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This guide provides technical information and troubleshooting advice for the long-term storage and handling of **(1R)-IDH889** stock solutions to ensure their stability and efficacy in research applications.

Frequently Asked Questions (FAQs)

Q1: What is **(1R)-IDH889** and how is it related to IDH889?

A1: **(1R)-IDH889** is the inactive isomer of IDH889.^[1] It serves as a crucial experimental control to help ensure that the observed effects in a study are due to the specific inhibitory activity of IDH889 against the mutant isocitrate dehydrogenase 1 (IDH1) enzyme and not from off-target effects.

Q2: What is the recommended solvent for preparing **(1R)-IDH889** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **(1R)-IDH889**.^{[1][2]} For optimal solubility, especially at high concentrations, using newly opened, anhydrous DMSO is advisable as hygroscopic DMSO can negatively impact solubility.^{[1][3]} Gentle warming and/or sonication can be used to aid dissolution if precipitation is observed.^[1]

Q3: What are the recommended storage conditions for long-term stability of **(1R)-IDH889** stock solutions?

A3: For long-term stability, it is recommended to store **(1R)-IDH889** stock solutions at -20°C or -80°C.[2][4] Aliquoting the stock solution into smaller, single-use volumes is highly recommended to avoid repeated freeze-thaw cycles, which can degrade the compound.

Q4: How long can I store my **(1R)-IDH889** stock solution?

A4: The stability of your stock solution depends on the storage temperature. Properly stored solutions can be stable for months to over a year. Please refer to the data summary table below for specific timeframes. The shelf life of the compound in solid form is greater than two years if stored correctly.[2]

Q5: My **(1R)-IDH889** solution appears to have precipitated after thawing. What should I do?

A5: If you observe precipitation, you can gently warm the solution and/or use sonication to help redissolve the compound.[1] To prevent this, ensure the compound is fully dissolved upon initial preparation and consider preparing a less concentrated stock solution if precipitation is a recurring issue.

Q6: Can I store my diluted, aqueous working solutions?

A6: It is generally not recommended to store aqueous working solutions for more than one day. For in vivo experiments and other sensitive assays, it is best to prepare fresh working solutions from your frozen stock on the day of use.[1]

Data Presentation: Storage Stability of Stock Solutions

The following tables summarize the recommended storage conditions for maintaining the long-term stability of **(1R)-IDH889** stock solutions, based on data for the closely related IDH889 inhibitor.

Table 1: Recommended Storage Conditions for **(1R)-IDH889** Stock Solutions in DMSO

Storage Temperature	Duration (Short-Term)	Duration (Long-Term)
0 - 4°C	Days to Weeks	Not Recommended
-20°C	Months	Up to 1 month[3] or longer[2]
-80°C	Not Applicable	Up to 6 months[3] or longer

Table 2: General Stability Information

Form	Storage Condition	Shelf Life
Solid Powder	Dry, dark, -20°C	> 2 years[2]
Stock Solution (in DMSO)	-20°C or -80°C, protected from light	See Table 1

Experimental Protocols

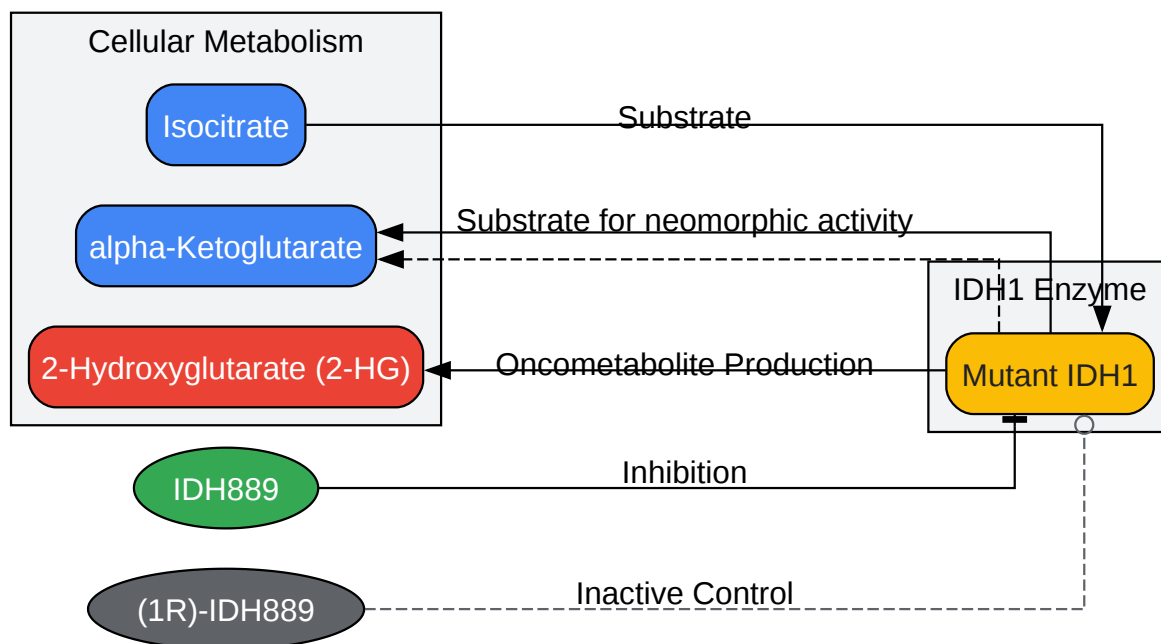
Protocol for Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Allow the vial of solid **(1R)-IDH889** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of the compound. For example, for 1 mL of a 10 mM solution, you would need 4.365 mg of **(1R)-IDH889** (Molecular Weight: 436.48 g/mol).
- Dissolution: Add the appropriate volume of high-quality, anhydrous DMSO to the solid compound.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved. A clear solution should be obtained.
- Aliquoting: Dispense the stock solution into smaller, single-use polypropylene tubes to minimize freeze-thaw cycles.

- Storage: Store the aliquots at -20°C or -80°C, protected from light.

Mandatory Visualizations

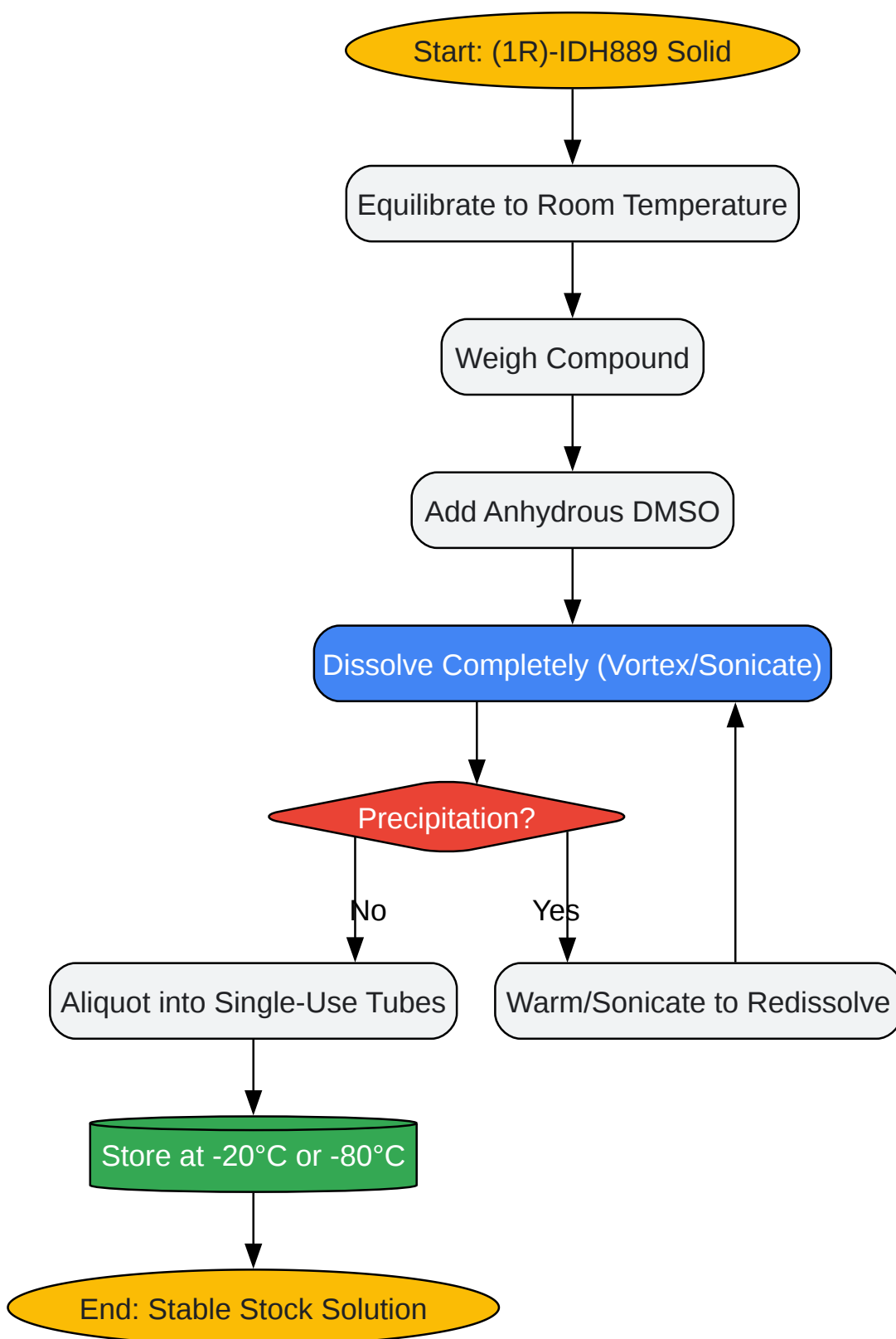
Signaling Pathway Inhibition



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Caption: Role of IDH889 and its inactive isomer **(1R)-IDH889**.

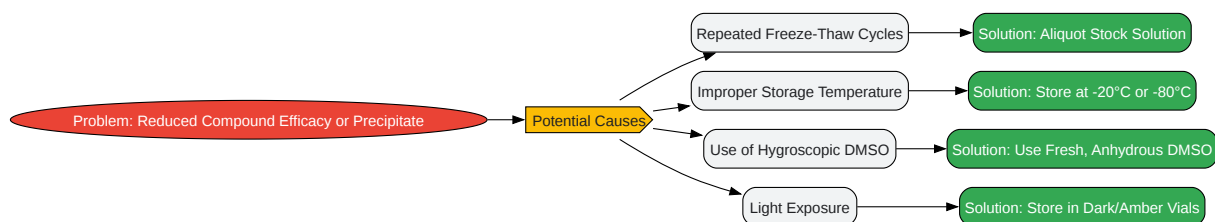
Experimental Workflow for Stock Solution Preparation and Storage



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Caption: Workflow for preparing stable **(1R)-IDH889** stock solutions.

Logical Relationship for Troubleshooting Solution Instability



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Caption: Troubleshooting guide for **(1R)-IDH889** solution instability.

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